

Physical and chemical properties of Trimethylboron-d9

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Compound of Interest

Compound Name: Trimethylboron-d9

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An In-depth Technical Guide to Trimethylboron-d9

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **Trimethylboron-d9** (TMB-d9), a deuterated organoboron compound. This document is intended for researchers, scientists, and professionals in drug development and materials science. It includes a detailed summary of its properties, experimental protocols for its synthesis, purification, and analysis, as well as insights into its primary applications.

Introduction

Trimethylboron-d9, also known as tris(trideuteriomethyl)borane, is the deuterated isotopologue of trimethylboron. Its chemical formula is $B(CD_3)_3$. The replacement of protium with deuterium imparts a greater metabolic stability and alters its mass, making it a valuable tool in various scientific applications, including as a precursor in materials science and as a boron source in medical research. This guide will delve into the core physicochemical characteristics of TMB-d9, providing essential data and methodologies for its effective use in a laboratory setting.

Physical and Chemical Properties

The fundamental physical and chemical properties of **Trimethylboron-d9** are summarized in the tables below. These properties are crucial for its handling, storage, and application in experimental setups.

Table 1: General and Physical Properties of Trimethylboron-d9

Property	Value	Reference(s)
Chemical Formula	C ₃ D ₉ B	[1][2]
Molecular Weight	64.97 g/mol	[1][2]
Appearance	Colorless gas	[3]
Melting Point	-161.5 °C	[3][4]
Boiling Point	-20.2 °C	[3][4]
Density (vapor)	2.3 g/L (vs. air)	[3]
CAS Number	6063-55-4	[2][5]

Table 2: Spectroscopic and Structural Information

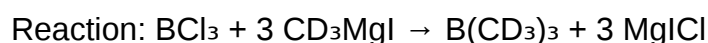
Property	Value/Description	Reference(s)
IUPAC Name	tris(trideuteriomethyl)borane	[1]
Synonyms	Deuterated Trimethylboron, Trimethylborane-d9	[5]
Mass Spectrum (of non-deuterated TMB)	Available on NIST WebBook	[6]
¹¹ B NMR Chemical Shift (general for trialkylboranes)	Typically in the range of +83 to +93 ppm	[7]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **Trimethylboron-d9** are provided below. These protocols are based on established chemical principles and practices for similar organoboron compounds.

Synthesis of Trimethylboron-d9 via Grignard Reaction

A common and effective method for the synthesis of trialkylboranes is the reaction of a boron trihalide with a Grignard reagent. For **Trimethylboron-d9**, a deuterated Grignard reagent is required.



Materials:

- Boron trichloride (BCl_3) in a suitable solvent (e.g., diethyl ether)
- Deuterated methyl iodide (CD_3I)
- Magnesium turnings
- Anhydrous diethyl ether
- Standard Schlenk line and glassware
- Dry ice/acetone cold bath

Procedure:

- Preparation of Deuterated Grignard Reagent:
 - Under an inert atmosphere (argon or nitrogen), place magnesium turnings in a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
 - Add a small crystal of iodine to activate the magnesium.
 - Slowly add a solution of deuterated methyl iodide in anhydrous diethyl ether to the magnesium turnings via the dropping funnel.

- The reaction is initiated by gentle warming and then maintained by the exothermic reaction. The addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, the mixture is stirred until the magnesium is consumed. The resulting solution is the deuterated methylmagnesium iodide (CD_3MgI) Grignard reagent.
- Reaction with Boron Trichloride:
 - In a separate Schlenk flask, prepare a solution of boron trichloride in anhydrous diethyl ether and cool it to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
 - Slowly add the prepared deuterated Grignard reagent to the boron trichloride solution with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Work-up and Isolation:
 - The reaction mixture will contain the product **Trimethylboron-d9** and magnesium salts as a precipitate.
 - The volatile **Trimethylboron-d9** can be isolated from the non-volatile salts by vacuum transfer to a cold trap ($-78\text{ }^\circ\text{C}$ or lower).

Synthesis of **Trimethylboron-d9** Workflow

Purification by Fractional Distillation

Due to its low boiling point, **Trimethylboron-d9** can be purified by fractional distillation at low temperatures to remove any residual solvent or byproducts.

Apparatus:

- A low-temperature fractional distillation apparatus
- Vacuum pump
- Cold traps

Procedure:

- The crude **Trimethylboron-d9** collected in the cold trap is slowly warmed to its boiling point (-20.2 °C).
- The vapor is passed through a cooled distillation column.
- Fractions are collected at different temperature ranges, with the pure **Trimethylboron-d9** fraction being collected at its characteristic boiling point.
- Purity of the fractions can be monitored by Gas Chromatography-Mass Spectrometry (GC-MS).

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for assessing the purity of **Trimethylboron-d9** and identifying any volatile impurities. The following is a proposed method adapted from the analysis of similar organoboron compounds^{[8][9]}.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column suitable for volatile compounds (e.g., DB-5ms or equivalent)

GC Conditions (suggested starting point):

- Injector Temperature: 100 °C
- Oven Program: Initial temperature of 40 °C, hold for 2 minutes, then ramp to 150 °C at 10 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Split injection.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 10-100.

Expected Results:

- The mass spectrum of **Trimethylboron-d9** would be expected to show a molecular ion peak (M^+) at m/z 65 and characteristic fragmentation patterns. The mass spectrum of non-deuterated trimethylboron can be used as a reference[6].

Applications in Research and Development

Trimethylboron-d9 serves as a crucial material in several advanced research areas.

Precursor for Boron Carbide Thin Films

Trimethylboron-d9 is utilized as a single-source precursor in Plasma Enhanced Chemical Vapor Deposition (PECVD) for the synthesis of boron carbide (B_xC) thin films[10]. These films are of interest for applications such as neutron detectors due to the high neutron cross-section of the ^{10}B isotope[11]. The use of a deuterated precursor can be advantageous in certain plasma diagnostic studies.

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